

Personal protective equipment for handling Methyl 5-bromo-6-chloropicolinate

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Compound of Interest

Compound Name: **Methyl 5-bromo-6-chloropicolinate**

Cat. No.: **B567738**

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Essential Safety and Handling Guide for Methyl 5-bromo-6-chloropicolinate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Methyl 5-bromo-6-chloropicolinate** (CAS No: 1214353-79-3). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

Personal Protective Equipment (PPE)

Appropriate PPE is the primary barrier against chemical exposure. The minimum required PPE for handling **Methyl 5-bromo-6-chloropicolinate** is outlined below. Selections should be confirmed against a risk assessment for the specific procedures being undertaken.

PPE Category	Specification	Rationale
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields (minimum). ^[1] Chemical splash goggles are required when handling solutions. ^[1] A face shield should be worn over goggles for splash hazards. ^[1]	Protects against splashes, dust, and vapors that can cause serious eye irritation.
Hand Protection	Disposable nitrile gloves are the minimum requirement for incidental contact. ^[1] For extended contact or handling of solutions, consider double-gloving or using thicker, chemical-resistant gloves. ^[1] Always check the manufacturer's glove compatibility chart.	Prevents skin contact, which can lead to irritation.
Body Protection	A flame-resistant lab coat should be worn and kept fully buttoned. ^[1] An additional chemical-resistant apron may be necessary for larger quantities.	Protects skin from splashes and contamination.
Foot Protection	Closed-toe shoes must be worn in the laboratory.	Protects feet from spills and dropped objects.
Respiratory Protection	Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors. ^[1] If engineering controls are insufficient, a respirator may be required after a formal risk assessment.	Avoids respiratory tract irritation from dust or vapors.

Safe Handling and Storage Protocol

1. Engineering Controls:

- All work with **Methyl 5-bromo-6-chloropicolinate**, especially handling of the solid, should be conducted in a properly functioning chemical fume hood.[2]
- Ensure adequate ventilation in the work area.[2]

2. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[2]
- Avoid formation of dust and aerosols.
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke in the work area.[2]

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Keep away from heat, sparks, and open flames.[2]

Disposal Plan

- Waste is classified as hazardous.[4]
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[3]
- Do not let the product enter drains.
- Contaminated packaging should be disposed of as hazardous waste.[4]

Emergency Procedures

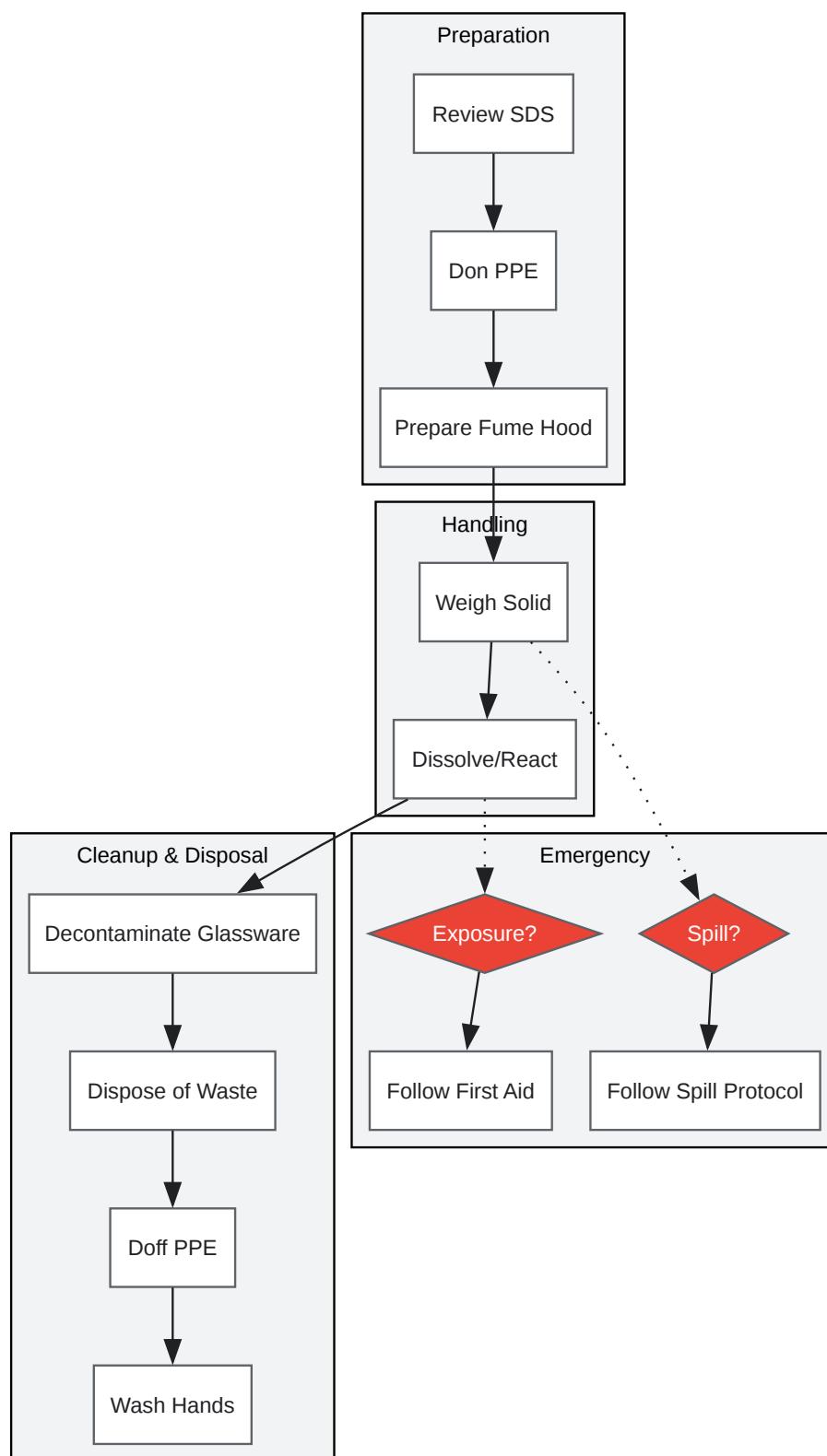
1. Spills:

- Use personal protective equipment.[2]
- For solid spills, pick up and arrange disposal without creating dust.
- For solutions, absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable container for disposal.[2]
- Ensure adequate ventilation.[2]

2. First Aid:

- If Swallowed: Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3]
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]

Safe Handling Workflow

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Caption: Safe handling workflow for **Methyl 5-bromo-6-chloropicolinate**.

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